

succinate receptor SUCNR1 signaling pathway

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Compound Focus: Piperazine succinate

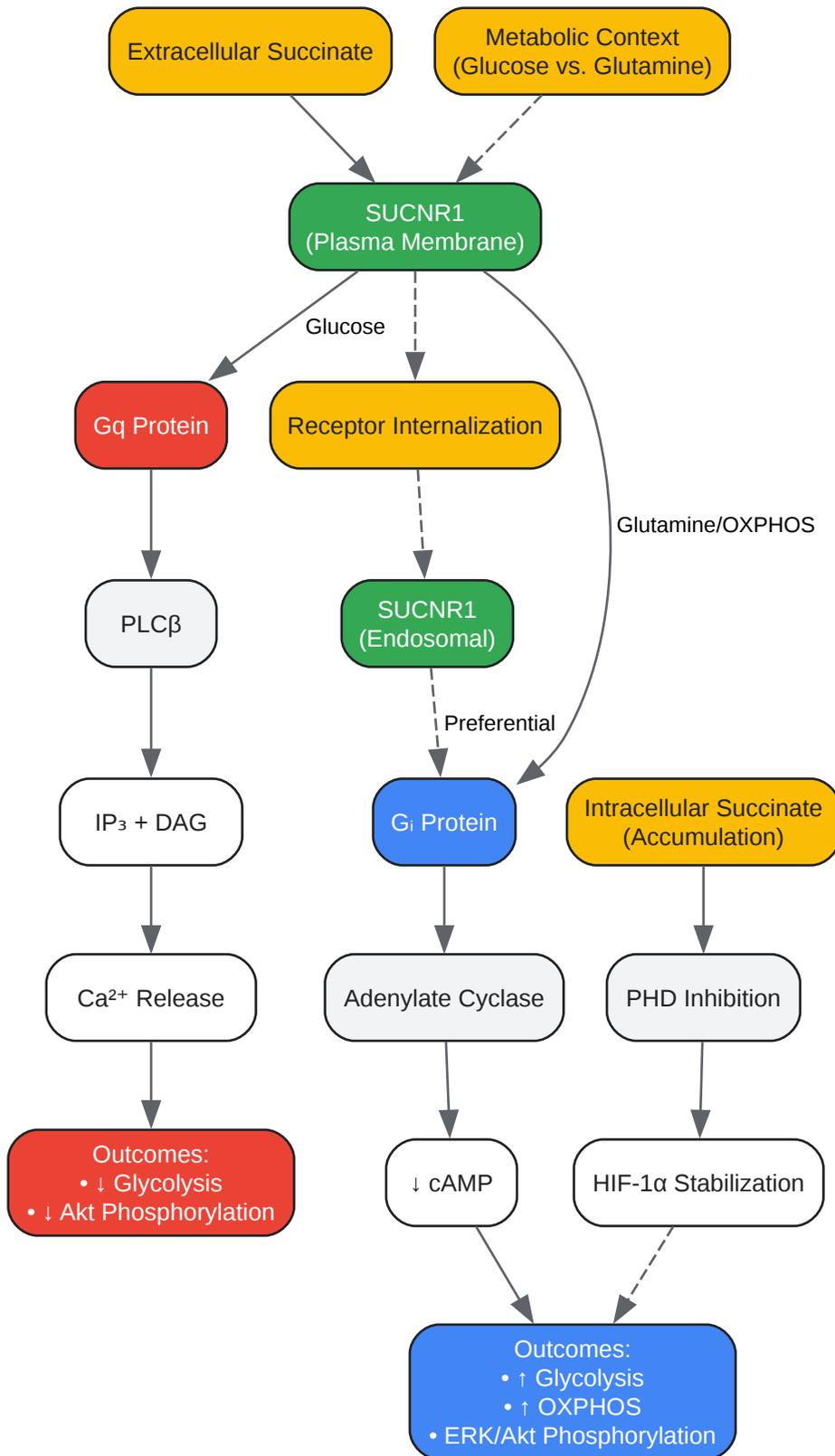
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SUCNR1 Signaling Pathway Diagram

The following diagram illustrates the core SUCNR1 signaling pathway, integrating key mechanisms and outcomes.



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SUCNR1 Signaling and Regulation. The diagram shows SUCNR1 activation by extracellular succinate, leading to G_i or G_q coupling based on metabolic context. It also includes intracellular succinate stabilizing HIF-1 α .

Detailed Signaling Mechanisms & Experimental Approaches

Spatial and Metabolic Regulation of Signaling

- **Subcellular Localization Dictates Function:** SUCNR1 is unique in its localization at both the plasma membrane and intracellular endosomes [1]. Agonist stimulation induces internalization. G_q-protein signaling is most efficient at the plasma membrane, while internalized receptors show preferential interaction with G_i-proteins [1].
- **Metabolic State as a Switch:** The cellular energy substrate directly influences SUCNR1 signaling. In high-glucose conditions, signaling favors G_q-protein activation, while high-glutamine conditions promote a switch to G_i-protein signaling [1].

Key Experimental Protocols

Researchers use a multifaceted approach to dissect the complex signaling of SUCNR1 [1]:

Method Category	Specific Techniques	Measured Output
G-protein & 2nd Messenger Assays	BRET-based biosensors (e.g., miniG protein recruitment), IP1 (inositol phosphate) accumulation ELISA, cAMP assays, Ca ²⁺ imaging.	Direct G-protein activation, PLC activity, adenylate cyclase inhibition, intracellular calcium flux.
Kinase Phosphorylation	Phospho-ELISA or Western Blot.	ERK 1/2 and Akt (PKB) phosphorylation status.
Receptor Localization & Trafficking	Confocal microscopy (co-localization with markers like rab5A/rab7A).	Spatial distribution of SUCNR1 in live or fixed cells.

Method Category	Specific Techniques	Measured Output
Global Cellular Response	Dynamic Mass Redistribution (DMR)	Label-free, holistic measure of cellular response.
Metabolic Phenotyping	Extracellular Acidification Rate (ECAR) and Oxygen Consumption Rate (OCR).	Real-time glycolytic rate and mitochondrial respiration.

Broader Physiological Context and Therapeutic Potential

Beyond detailed mechanisms, SUCNR1 has significant physiological roles [2] [3].

- **Immune Modulation:** SUCNR1 is highly expressed on immune cells like macrophages. SUCNR1 activation can have **pro- or anti-inflammatory effects** depending on context, influencing conditions like arthritis, metabolic disease, and cancer [3].
- **Metabolic and Cardiovascular Disease:** SUCNR1 is a key mediator in the development of hypertension and fibrosis in **diabetes mellitus and metabolic syndrome**, making it a promising drug target [2].
- **Intracellular Succinate Signaling:** Succinate can also signal independently of SUCNR1. When it accumulates intracellularly, it inhibits prolyl hydroxylase domain (PHD) enzymes, leading to **stabilization of the transcription factor HIF-1 α** . This drives a pro-inflammatory phenotype in macrophages [3].

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References

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